

Personal protective equipment for handling 3-Fluoro-5-iodobenzonitrile

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Compound of Interest

Compound Name: 3-Fluoro-5-iodobenzonitrile

Cat. No.: B1302148

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Essential Safety and Handling Guide for 3-Fluoro-5-iodobenzonitrile

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3-Fluoro-5-iodobenzonitrile**, a halogenated benzonitrile used in pharmaceutical synthesis. Adherence to these procedures is essential for ensuring laboratory safety and minimizing environmental impact.

Chemical and Physical Properties

A summary of the key quantitative data for **3-Fluoro-5-iodobenzonitrile** is presented below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₃ FIN[1][2][3][4]
Molecular Weight	247.01 g/mol [1][2][3][4]
Melting Point	29-30°C[1]
Boiling Point	251°C at 760 mmHg[1][3]
Density	1.98 g/cm ³ [1]
Flash Point	105°C[1][3]
Storage Conditions	2-8°C, Protect from light, Keep dry[1][4]

Hazard Identification and Personal Protective Equipment (PPE)

3-Fluoro-5-iodobenzonitrile is classified as a hazardous substance with the following hazard statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[1]

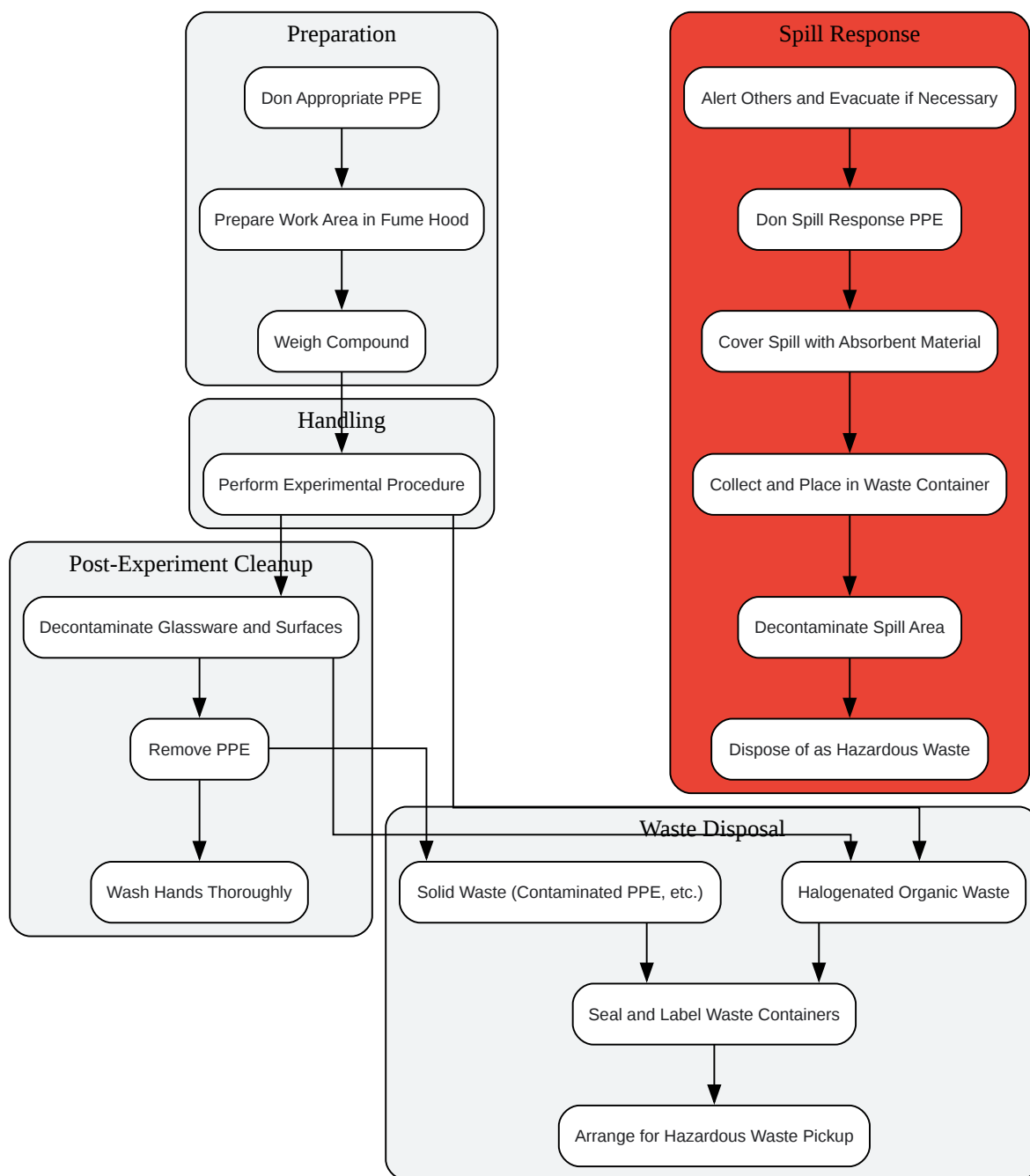
The following Personal Protective Equipment (PPE) is mandatory when handling this compound.

PPE Category	Specification
Hand Protection	Chemical-resistant gloves. Given that nitrile has poor resistance to some halogenated hydrocarbons, butyl rubber or Viton® gloves are recommended for extended contact. For splash protection, double-gloving with nitrile gloves may be acceptable, but gloves should be changed immediately upon contact. [5] [6] [7]
Eye Protection	Chemical safety goggles or a face shield where splashing is possible. [8]
Skin and Body Protection	A lab coat must be worn. Ensure it is fully buttoned. [8] For handling larger quantities or in situations with a higher risk of exposure, a chemical-resistant apron or coveralls should be considered.
Respiratory Protection	All handling of the solid compound must be conducted in a certified chemical fume hood to avoid inhalation of dust particles. [9] If a fume hood is not available, a NIOSH-approved respirator with an appropriate particulate filter is required.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial. The following step-by-step protocols provide clear guidance.

Experimental Workflow: Handling and Disposal



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Caption: Workflow for safe handling and disposal of **3-Fluoro-5-iodobenzonitrile**.

Detailed Methodologies

1. Preparation and Handling:

- Don PPE: Before entering the designated work area, put on all required personal protective equipment as specified in the table above.
- Prepare Work Area: All work with solid **3-Fluoro-5-iodobenzonitrile** must be conducted within a certified chemical fume hood.^[9] Cover the work surface with absorbent, disposable bench paper.
- Weighing: Use a tared, sealed container to weigh the compound to minimize dust exposure.
- Experimental Procedure: Add the compound to the reaction vessel within the fume hood. Keep all containers with the compound covered when not in use.
- Post-Experiment Cleanup: Decontaminate all glassware and equipment that came into contact with the chemical. A suitable solvent rinse should be collected as halogenated organic waste. Clean the work surface thoroughly.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed last.
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.^[8]

2. Spill Cleanup Protocol (for solid/powder):

- Evacuate and Alert: In case of a spill, alert others in the vicinity. If the spill is large or in a poorly ventilated area, evacuate the immediate area.
- Secure the Area: Prevent unauthorized personnel from entering the spill zone.
- Don Appropriate PPE: Put on the appropriate PPE, including a respirator if there is a risk of inhaling the powder.
- Contain the Spill: Gently cover the spill with a damp paper towel or other wet absorbent material to prevent the powder from becoming airborne.^{[10][11]} Do not dry sweep.

- **Collect the Material:** Carefully scoop the absorbed material into a clearly labeled, sealable container for hazardous waste.
- **Decontaminate the Area:** Clean the spill area with a detergent solution, followed by water. All cleaning materials should be disposed of as hazardous waste.
- **Dispose of Waste:** The sealed container with the spill cleanup material should be labeled as "Hazardous Waste: **3-Fluoro-5-iodobenzonitrile**" and disposed of according to institutional guidelines.

3. Waste Disposal Plan:

As a halogenated organic compound, **3-Fluoro-5-iodobenzonitrile** and any materials contaminated with it require specific disposal procedures.

- **Segregation:** Never mix halogenated organic waste with non-halogenated waste streams. [12][13] Keep it separate from other waste types like acids, bases, or oxidizers.
- **Solid Waste:** All disposable items that have come into contact with **3-Fluoro-5-iodobenzonitrile**, such as gloves, bench paper, and spill cleanup materials, must be collected in a designated, labeled, and sealed hazardous waste container.
- **Liquid Waste:** Solutions containing **3-Fluoro-5-iodobenzonitrile** and any solvent rinses used for decontamination should be collected in a separate, clearly labeled "Halogenated Organic Waste" container.[12][14]
- **Labeling:** All waste containers must be clearly labeled with "Hazardous Waste," the full chemical name "**3-Fluoro-5-iodobenzonitrile**," and the approximate concentration and quantity.
- **Storage:** Store waste containers in a designated satellite accumulation area, away from incompatible materials, until they are collected by the institution's environmental health and safety department.

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